

Dual Scaffolds, Singular Target: A Technical Guide to AR Degradar-5

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Compound of Interest

Compound Name: *Androgen receptor degrader-5*

Cat. No.: *B15622001*

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In the landscape of targeted protein degradation, the nomenclature "AR degrader-5" has been assigned to two distinct molecular entities, each with a unique chemical architecture, yet sharing the common therapeutic objective of eliminating the androgen receptor (AR). This guide provides an in-depth technical overview of both "PROTAC AR Degradar-5 (compound A46)" and "**Androgen receptor degrader-5** (compound 14k)," designed for researchers, scientists, and drug development professionals.

PROTAC AR Degradar-5 (Compound A46)

Chemical Structure:

- Molecular Formula: $C_{52}H_{54}F_4N_8O_7S_2$
- CAS Number: 2703021-51-4

"PROTAC AR Degradar-5," also identified as compound A46, is a potent Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the androgen receptor. It is comprised of a ligand that binds to the AR, a linker, and a ligand that recruits an E3 ubiquitin ligase, thereby hijacking the cell's natural protein disposal machinery to specifically eliminate the AR protein.

Quantitative Data

Parameter	Value	Cell Line/Model
IC ₅₀	49 nM	Not Specified
Sebaceous Plaque Inhibition	19.24% - 51.61%	Golden Hamster
Hair Regeneration	Induced	C57BL/6N Mice

Experimental Protocols

In Vivo Sebaceous Plaque Inhibition Assay (Golden Hamster Model)

- Animal Model: Female Golden hamsters, 7-8 weeks old, weighing 90-110g.
- Test Compound Preparation: PROTAC AR Degradar-5 is prepared in a suitable vehicle for topical application.
- Dosing and Administration: The compound is applied topically at doses of 100, 200, 400, and 800 µg, in combination with 12 µg of testosterone propionate (TP), daily for 21 consecutive days.
- Endpoint: The size and inhibition of sebaceous plaques are measured and calculated at the end of the treatment period.

In Vivo Hair Regeneration Assay (C57BL/6N Mice Model)

- Animal Model: C57BL/6N mice.
- Test Compound Preparation: PROTAC AR Degradar-5 is formulated for topical administration at concentrations of 5, 10, and 30 mg/mL. Dihydrotestosterone (DHT) is prepared for co-administration.
- Dosing and Administration: 150 µL of the compound solution is applied topically twice a day for 17 days, along with 30 mpk of DHT.
- Endpoint: The induction and extent of hair regeneration in the treated area are observed and documented.

Androgen Receptor Degradar-5 (Compound 14k)

Chemical Structure:

- Molecular Formula: C₂₉H₂₅F₄N₅O₂
- CAS Number: 2902679-11-0

"**Androgen receptor degrader-5**," also known as compound 14k, is a novel biphenyl derivative that exhibits potent AR degradation and antiproliferative activities. Unlike a classic PROTAC, this molecule's mechanism of degradation may be different but ultimately results in the reduction of AR protein levels.

Quantitative Data

Parameter	Value	Cell Line
Antiproliferative Activity (IC ₅₀)	Not Specified	LNCaP and 22Rv1
AR Degradation Activity	Superior	Not Specified

Experimental Protocols

Western Blot for AR Degradation

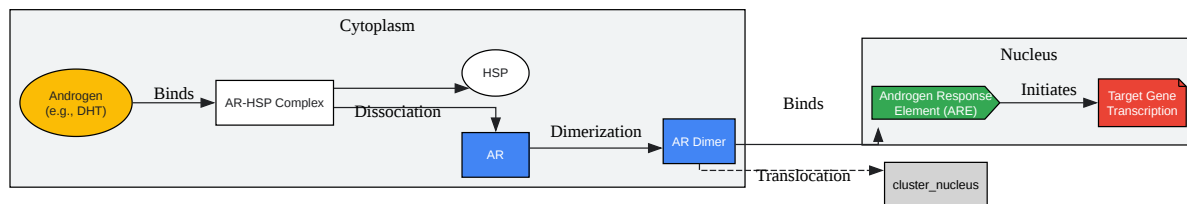
- Cell Culture: Prostate cancer cell lines (e.g., LNCaP, VCaP) are cultured in appropriate media (e.g., RPMI-1640 supplemented with 10% FBS).
- Treatment: Cells are treated with varying concentrations of **Androgen receptor degrader-5** for specified time points (e.g., 24, 48, 72 hours). A vehicle control (e.g., DMSO) is run in parallel.
- Cell Lysis: Cells are washed with ice-cold PBS and lysed using RIPA buffer supplemented with protease and phosphatase inhibitors.
- Protein Quantification: The total protein concentration in the lysates is determined using a BCA protein assay.

- **SDS-PAGE and Transfer:** Equal amounts of protein (e.g., 20-30 µg) are separated by SDS-polyacrylamide gel electrophoresis and transferred to a PVDF membrane.
- **Immunoblotting:** The membrane is blocked (e.g., with 5% non-fat milk in TBST) and then incubated with a primary antibody against the androgen receptor. A primary antibody against a loading control (e.g., GAPDH or β -actin) is used for normalization. Following washing, the membrane is incubated with an appropriate HRP-conjugated secondary antibody.
- **Detection:** The protein bands are visualized using an enhanced chemiluminescence (ECL) substrate and an imaging system. Band intensities are quantified to determine the extent of AR degradation.

Cell Proliferation Assay (e.g., CellTiter-Glo®)

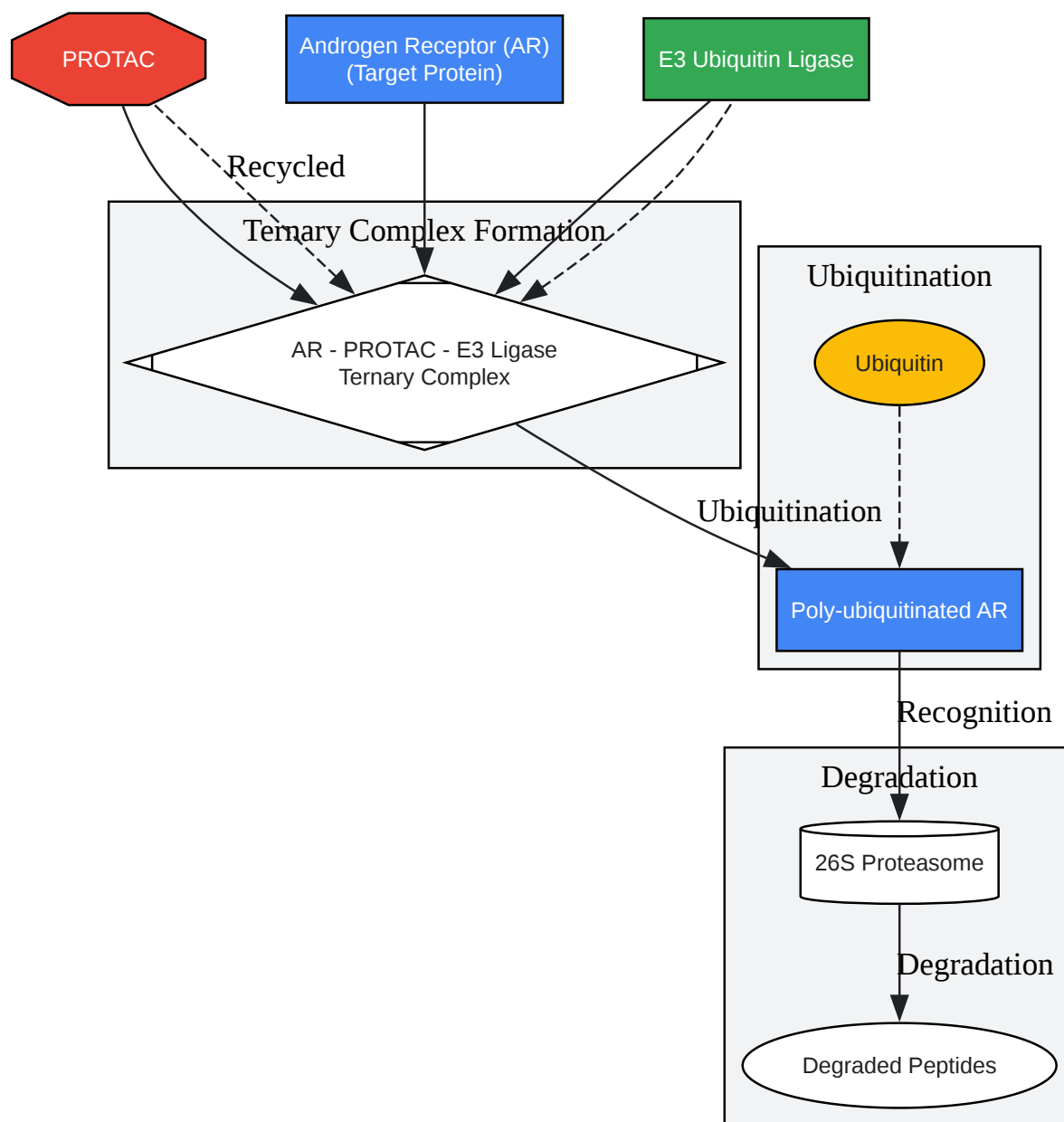
- **Cell Seeding:** Prostate cancer cells are seeded in 96-well plates at a predetermined density and allowed to adhere overnight.
- **Treatment:** The cells are then treated with a serial dilution of **Androgen receptor degrader-5**.
- **Incubation:** The plates are incubated for a period that allows for multiple cell doublings (e.g., 72 hours).
- **Assay:** The CellTiter-Glo® reagent is added to each well, and after a brief incubation to stabilize the luminescent signal, the luminescence is read on a plate reader.
- **Data Analysis:** The luminescent signal, which is proportional to the number of viable cells, is used to calculate the IC₅₀ value of the compound.

Mandatory Visualizations



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Androgen Receptor (AR) Signaling Pathway.



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PROTAC Mechanism of Action for AR Degradation.

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